

Impact of hygroscopic DMSO on VPC-18005 activity

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Compound of Interest

Compound Name: VPC-18005

Cat. No.: B10831163

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Technical Support Center: VPC-18005

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the use of **VPC-18005**, with a particular focus on the impact of its hygroscopic solvent, Dimethyl Sulfoxide (DMSO), on its activity.

Frequently Asked Questions (FAQs)

Q1: What is **VPC-18005** and what is its mechanism of action?

A1: **VPC-18005** is a small molecule antagonist of the ETS-related gene (ERG), a transcription factor frequently overexpressed in prostate cancer.^{[1][2][3]} Its primary mechanism of action involves directly binding to the ERG-ETS domain, which sterically hinders the binding of ERG to DNA.^{[1][2][3][4][5][6]} This disruption of the ERG-DNA interaction inhibits the transcription of ERG target genes, such as SOX9, which are involved in cell migration and invasion.^{[1][2][3]}

Q2: How should I store my **VPC-18005** stock solution in DMSO?

A2: To ensure the stability and activity of your **VPC-18005** stock solution, it is crucial to adhere to proper storage conditions. Once dissolved in DMSO, the stock solution should be aliquoted into smaller, single-use volumes to minimize repeated freeze-thaw cycles.^[4] Recommended storage temperatures and durations are as follows:

Storage Temperature	Duration	Special Instructions
-80°C	Up to 6 months	Protect from light.
-20°C	Up to 1 month	Protect from light.

Q3: Why is my **VPC-18005**, dissolved in DMSO, showing inconsistent or reduced activity in my experiments?

A3: Inconsistent or reduced activity of **VPC-18005** can often be attributed to the hygroscopic nature of its solvent, DMSO. DMSO readily absorbs moisture from the atmosphere.^{[7][8][9][10][11][12][13][14][15]} This absorbed water can lead to the precipitation of the compound, especially after freeze-thaw cycles, thereby lowering the effective concentration of **VPC-18005** in your experiments.^{[9][16]}

Q4: What are the visible signs that my DMSO may have absorbed water?

A4: While a definitive test for water content requires analytical methods, there are some indicators. The freezing point of pure DMSO is 18.5°C (65.3°F).^[11] If your DMSO remains liquid at or slightly below this temperature, it likely contains a significant amount of water.^{[12][17]} Additionally, if you observe precipitation or cloudiness in your **VPC-18005** stock solution upon thawing, it is a strong indication of reduced solubility due to water absorption.^{[9][16]}

Troubleshooting Guide

This guide addresses common issues encountered during the handling and use of **VPC-18005** dissolved in DMSO.

Problem	Potential Cause	Recommended Solution
Reduced or no VPC-18005 activity	1. Degraded Compound: Improper storage or multiple freeze-thaw cycles. 2. Precipitation due to "wet" DMSO: DMSO has absorbed atmospheric moisture. [9] [15] [16] [17] [18]	1. Use a fresh aliquot of the stock solution. If the problem persists, prepare a new stock solution from solid VPC-18005. 2. Prepare a fresh stock solution using a new, sealed bottle of anhydrous, high-purity DMSO. [19]
Inconsistent results between experiments	1. Variable water content in DMSO: Different aliquots or preparations have varying levels of water contamination. 2. Incomplete dissolution of VPC-18005: The compound is not fully dissolved in the stock solution.	1. Implement standardized procedures for handling DMSO to minimize water absorption (see Experimental Protocols). 2. Ensure complete dissolution by gentle warming (e.g., 37°C) or sonication in a water bath. [19] [20] Visually inspect for any particulate matter before use.
Precipitation observed in stock solution upon thawing	1. Supersaturation and crystallization: Water in DMSO lowers the solubility of VPC-18005, leading to precipitation. [9] [16]	1. Try to redissolve the precipitate by gentle warming and vortexing. If this fails, it is best to discard the solution and prepare a fresh stock with anhydrous DMSO.

Experimental Protocols

Protocol 1: Preparation of **VPC-18005** Stock Solution

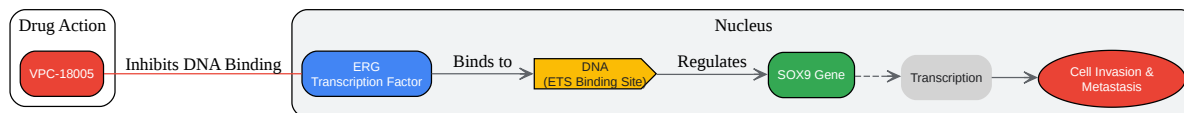
- Materials:
 - **VPC-18005** (solid)
 - Anhydrous, high-purity DMSO (new, sealed bottle)

- Sterile, amber microcentrifuge tubes
- Calibrated pipettes
- Procedure:
 1. Allow the vial of solid **VPC-18005** and the sealed bottle of anhydrous DMSO to equilibrate to room temperature.
 2. In a sterile environment, add the calculated volume of anhydrous DMSO to the vial of **VPC-18005** to achieve the desired stock concentration (e.g., 10 mM).
 3. Cap the vial tightly and vortex for 1-2 minutes to facilitate dissolution.
 4. If necessary, sonicate the vial in a water bath for 5-10 minutes or gently warm it at 37°C to ensure complete dissolution.
 5. Visually inspect the solution to confirm it is clear and free of any precipitates.
 6. Aliquot the stock solution into single-use volumes in sterile, amber microcentrifuge tubes.
 7. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage, protected from light.

Protocol 2: Best Practices for Handling Hygroscopic DMSO

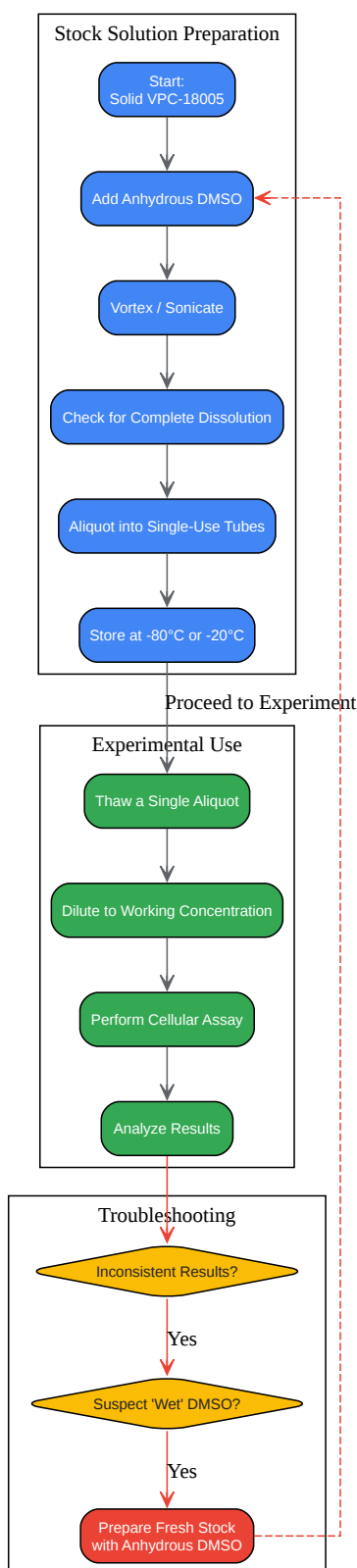
- Storage: Always store DMSO in its original, tightly sealed container in a dry, cool place.[\[7\]](#)
- Dispensing: When dispensing DMSO, do so quickly and in a low-humidity environment if possible. Immediately and securely reseal the container after use.[\[7\]](#)
- Avoid Contamination: Use only dry, clean pipette tips and glassware when working with DMSO to prevent the introduction of water.
- Use Fresh DMSO: For preparing stock solutions of sensitive compounds like **VPC-18005**, it is highly recommended to use a new, unopened bottle of anhydrous DMSO.[\[19\]](#)

Visualizations



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Caption: **VPC-18005** signaling pathway.



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Caption: Experimental workflow for using **VPC-18005**.

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